

A Comprehensive Technical Guide on the Solubility of Dimethyl 5-Iodoisophthalate

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Compound of Interest

Compound Name: Dimethyl 5-iodoisophthalate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility characteristics of **dimethyl 5-iodoisophthalate**, a key intermediate in various synthetic applications, including proteomics research.^[1] While specific quantitative solubility data in common organic solvents is not extensively documented in publicly available literature, this document outlines the known qualitative solubility and provides a comprehensive experimental protocol for its precise determination.

Physicochemical Properties

Dimethyl 5-iodoisophthalate is a dicarboxyl iodobenzene compound with the molecular formula $C_{10}H_9IO_4$ and a molecular weight of 320.08 g/mol.^{[1][2]} It typically appears as a white to light yellow or pale beige solid in powder or crystal form.^{[3][4]}

Property	Value	Source
Molecular Formula	$C_{10}H_9IO_4$	^{[1][2][5]}
Molecular Weight	320.08 g/mol	^{[1][2]}
Melting Point	105 °C	^{[3][6]}
Boiling Point	160 °C at 1 mm Hg	^{[3][6]}
Appearance	Pale Beige Solid	^{[3][6]}

Qualitative Solubility Data

Published data on the quantitative solubility of **dimethyl 5-iodoisophthalate** is scarce. However, qualitative assessments indicate the following:

Solvent	Solubility	Source
Chloroform	Slightly Soluble	[3] [6]
Methanol	Slightly Soluble (with heating)	[3] [6]

Due to the presence of both polar ester groups and a nonpolar iodinated benzene ring, its solubility is expected to be favored in solvents with intermediate polarity. It is likely to be poorly soluble in water and nonpolar solvents like hexane, while exhibiting better solubility in polar aprotic solvents and chlorinated solvents.

Experimental Protocol for Solubility Determination

To obtain precise quantitative solubility data, a standardized experimental protocol is essential. The following is a detailed methodology for determining the equilibrium solubility of **dimethyl 5-iodoisophthalate** in various solvents.

Objective: To determine the concentration of **dimethyl 5-iodoisophthalate** in a saturated solution of a given solvent at a specific temperature.

Materials:

- **Dimethyl 5-iodoisophthalate** (high purity)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, chloroform, dimethylformamide, dimethyl sulfoxide) of analytical grade
- Scintillation vials or small test tubes with screw caps
- Calibrated analytical balance
- Temperature-controlled shaker or incubator

- Vortex mixer
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

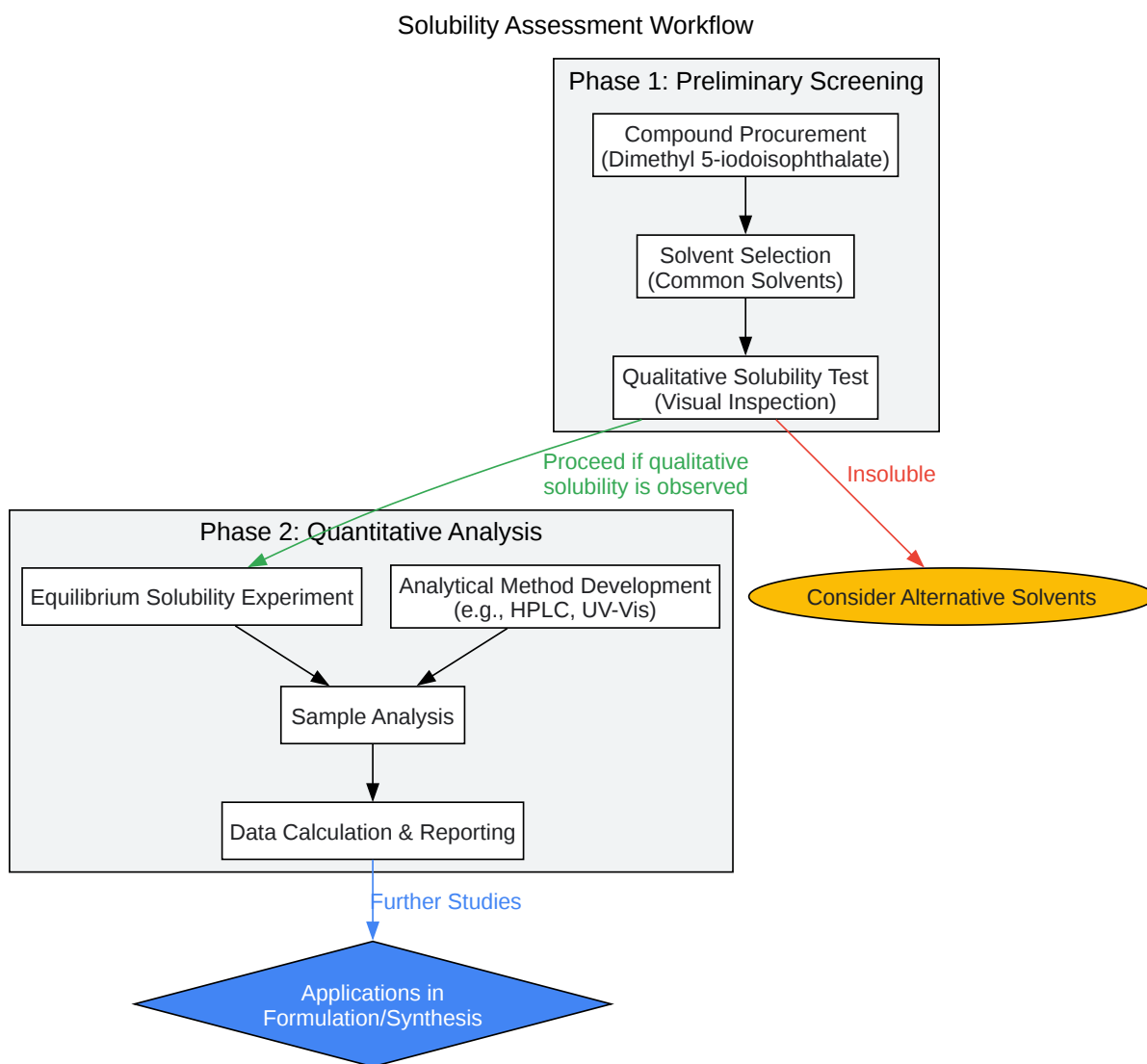
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **dimethyl 5-iodoisophthalate** to a series of vials, each containing a known volume (e.g., 1 mL) of the selected solvents. The excess solid should be clearly visible.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a temperature-controlled shaker set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Processing:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the supernatant using a pipette.
 - Filter the aliquot through a syringe filter to remove any undissolved solid particles.
- Analysis:

- Prepare a series of standard solutions of **dimethyl 5-iodoisophthalate** of known concentrations in the respective solvent.
- Dilute the filtered sample solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Analyze the standard solutions and the diluted sample solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **dimethyl 5-iodoisophthalate** in the sample.
- Data Calculation:
 - Construct a calibration curve from the analysis of the standard solutions.
 - Use the calibration curve to determine the concentration of **dimethyl 5-iodoisophthalate** in the diluted sample.
 - Calculate the solubility by multiplying the determined concentration by the dilution factor. Express the solubility in appropriate units (e.g., mg/mL or g/100 mL).

Logical Workflow for Solubility Assessment

The following diagram illustrates a general workflow for assessing the solubility of a chemical compound like **dimethyl 5-iodoisophthalate**.



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Caption: A logical workflow for determining the solubility of a compound.

This guide provides a foundational understanding of the solubility of **dimethyl 5-iodoisophthalate** for professionals in research and drug development. The provided experimental protocol offers a robust framework for generating the specific quantitative data necessary for various applications.

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